

ATTO 565 Biotin: A Comprehensive Technical Guide to Solubility and Storage

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Compound of Interest

Compound Name: ATTO 565 biotin

Cat. No.: B15553419

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This in-depth technical guide provides essential information on the solubility, storage, and handling of **ATTO 565 biotin**, a fluorescent label widely used in life sciences. The following sections detail its physicochemical properties, storage and handling protocols, and a general experimental workflow for its use in streptavidin-binding applications.

Core Properties of ATTO 565 Biotin

ATTO 565 is a rhodamine-based fluorescent dye characterized by its strong absorption, high fluorescence quantum yield, and excellent thermal and photostability.^[1] Its biotin conjugate is a valuable tool for detecting and quantifying streptavidin and avidin proteins in various applications, including immunoassays, flow cytometry, and fluorescence microscopy.^{[1][2]}

Physicochemical and Spectroscopic Data

A summary of the key quantitative data for **ATTO 565 biotin** is presented in the table below for easy reference.

Property	Value	Reference
Molecular Weight	921.50 g/mol	[3]
Empirical Formula	C ₄₆ H ₅₇ ClN ₆ O ₁₀ S	
Purity (HPLC)	≥90%	[3]
Maximum Excitation (λ _{ex})	564 nm (in 0.1 M phosphate, pH 7.0)	
Maximum Emission (λ _{em})	590 nm (in 0.1 M phosphate, pH 7.0)	
Molar Extinction Coefficient (ε _{max})	1.2 x 10 ⁵ M ⁻¹ cm ⁻¹	[4]
Fluorescence Quantum Yield (η _{fl})	90%	[4]
Fluorescence Lifetime (τ _{fl})	4.0 ns	[4]

Solubility Profile

ATTO 565 biotin is soluble in a range of polar solvents. While specific maximum solubility data is not readily available, the following table summarizes its known solubility characteristics.

Solvent	Solubility	Notes	Reference
Water	Soluble	Readily soluble in distilled water.[2][5]	[2][5]
Dimethylformamide (DMF)	Soluble	The product is soluble in polar solvents like DMF.[4]	[4]
Dimethyl sulfoxide (DMSO)	Soluble	The product is soluble in polar solvents like DMSO.[4]	[4]
Acetonitrile	Soluble	The product is soluble in polar solvents like acetonitrile.[4]	[4]
Ethanol with 0.1% Trifluoroacetic Acid	Soluble	The dye is also soluble under these conditions.	

Note on Solvent Quality: The stability of **ATTO 565 biotin** in solution, particularly in organic solvents, can be dependent on the quality of the solvent used. For applications involving NHS-esters or maleimides of ATTO 565, anhydrous and amine-free solvents are critical to prevent hydrolysis.[4]

Storage and Handling

Proper storage and handling are crucial to maintain the integrity and performance of **ATTO 565 biotin**.

Solid Form

Condition	Recommendation	Rationale	Reference
Temperature	-20°C	To ensure long-term stability.	[6] [7]
Light	Protect from light	To prevent photodegradation.	[6]
Moisture	Store in a desiccated environment	To avoid moisture condensation and hydrolysis.	[6]
Pre-use Equilibration	Allow the vial to equilibrate to room temperature before opening	To prevent moisture condensation onto the product. [4]	[4]
Long-term Stability	At least three years when stored properly	Ensures consistent performance over time. [4]	[4]

Stock Solutions

Condition	Recommendation	Rationale	Reference
Preparation	Dissolve in an appropriate solvent (e.g., water, DMSO, or DMF). For ATTO-streptavidin conjugates, a concentration of 1 mg/ml in distilled water is recommended.	To create a concentrated stock for further dilutions.[2][5]	[2][5]
Short-term Storage	Store at 2-6°C, protected from light. Solutions are stable for up to six months under these conditions.	For ready-to-use solutions in ongoing experiments.[2][5]	[2][5]
Long-term Storage	For storage longer than six months, divide the solution into aliquots and freeze at -20°C.	To prevent degradation from repeated freeze-thaw cycles.[2][5]	[2][5]
Additives for Aqueous Solutions	For long-term storage of aqueous solutions, consider adding sodium azide to a final concentration of 5 mM.	To inhibit microbial growth.[2][5]	[2][5]
Freeze-Thaw Cycles	Avoid repeated freezing and thawing.	To maintain the integrity of the conjugate.[2][5]	[2][5]

Experimental Protocols

The following provides a general protocol for a streptavidin-binding assay using **ATTO 565 biotin**. Optimal conditions, such as concentrations and incubation times, may need to be determined empirically for specific applications.

Preparation of ATTO 565 Biotin Stock Solution

- Bring the vial of lyophilized **ATTO 565 biotin** to room temperature before opening.
- Add the appropriate volume of high-purity, anhydrous DMSO or DMF to create a stock solution of a desired concentration (e.g., 1-10 mM).
- Vortex briefly to ensure the powder is fully dissolved.
- Store the stock solution at -20°C, protected from light and moisture.

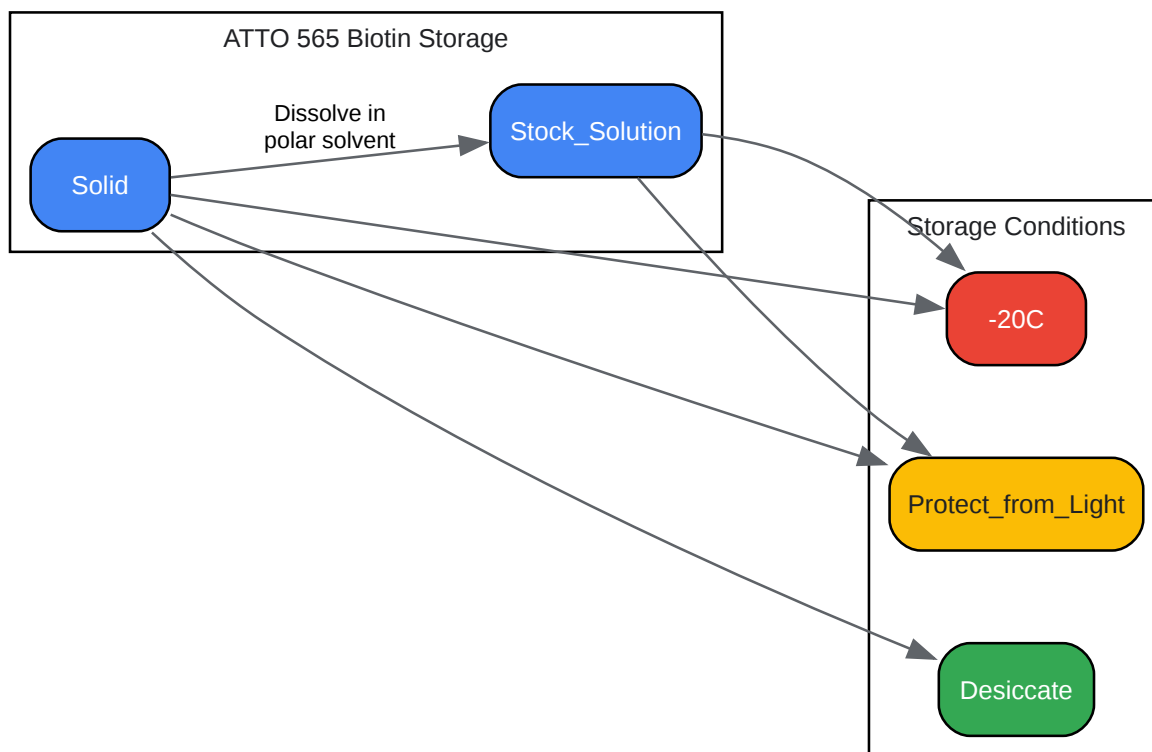
General Streptavidin Binding Assay Protocol

This protocol outlines the basic steps for detecting streptavidin using **ATTO 565 biotin**.

- Prepare Streptavidin Solution: Dissolve streptavidin in a suitable buffer (e.g., phosphate-buffered saline, pH 7.4) to a desired concentration.
- Incubation: Add **ATTO 565 biotin** from the stock solution to the streptavidin solution. The final concentration of **ATTO 565 biotin** will depend on the specific assay, but a molar excess is often used to ensure saturation of the biotin-binding sites on streptavidin.
- Incubate the mixture for a sufficient period (e.g., 30-60 minutes) at room temperature, protected from light, to allow for the formation of the streptavidin-**ATTO 565 biotin** complex.
- Removal of Unbound Biotin (Optional): If necessary, unbound **ATTO 565 biotin** can be removed using methods such as gel filtration or dialysis.
- Detection: The fluorescence of the streptavidin-**ATTO 565 biotin** complex can be measured using a fluorometer, fluorescence microscope, or flow cytometer at the appropriate excitation and emission wavelengths (Ex/Em: ~564 nm/ ~590 nm).

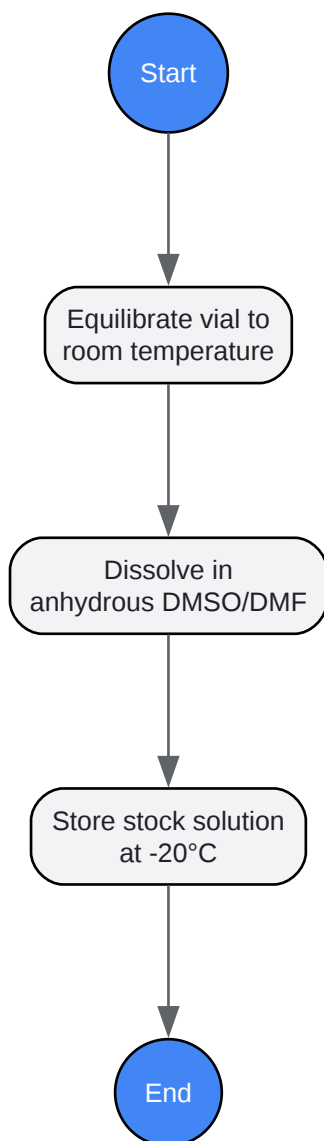
Visualizing Experimental Workflows

The following diagrams, generated using the DOT language, illustrate key logical relationships and workflows relevant to the use of **ATTO 565 biotin**.



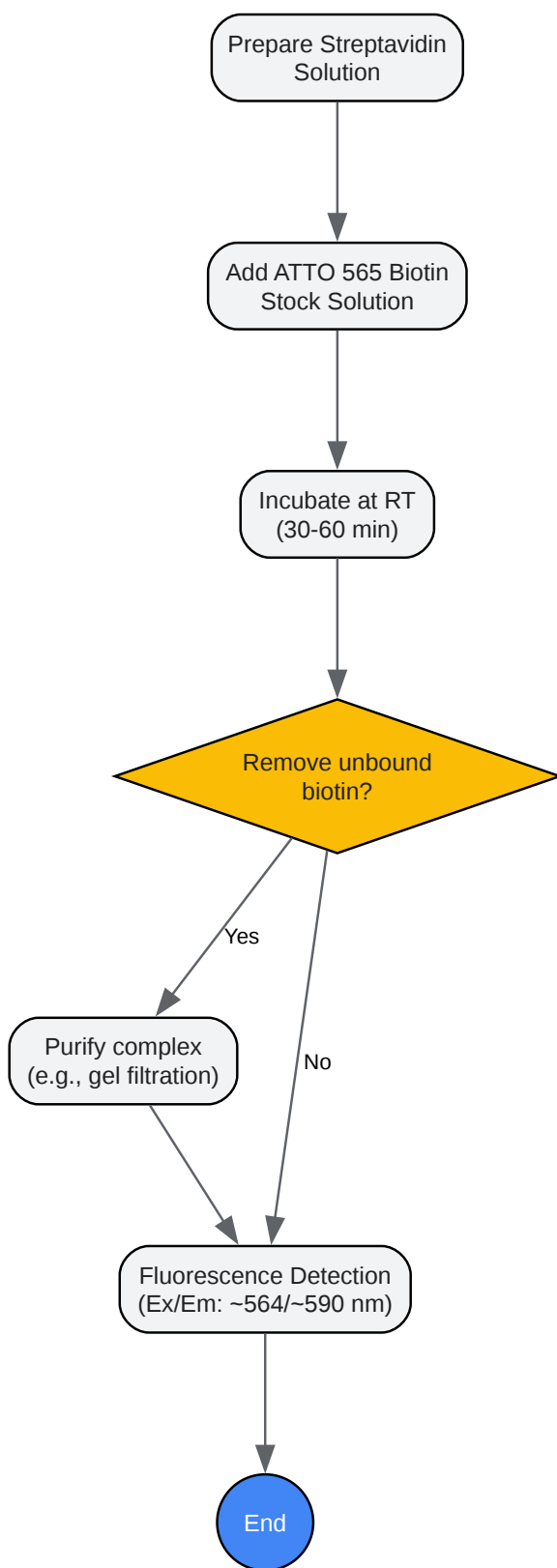
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Caption: Storage guidelines for solid and stock solutions of **ATTO 565 biotin**.



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Caption: Workflow for preparing an **ATTO 565 biotin** stock solution.



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Caption: General experimental workflow for a streptavidin-biotin binding assay.

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